

Physical and chemical properties of D-Mannono-1,4-lactone.

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Compound of Interest

Compound Name: *D-Mannonic acid-1,4-lactone*

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An In-depth Technical Guide to the Physical and Chemical Properties of D-Mannono-1,4-lactone

For Researchers, Scientists, and Drug Development Professionals

Abstract

D-Mannono-1,4-lactone, a cyclic ester derivative of D-mannonic acid, is a carbohydrate of significant interest in biochemistry, pharmaceutical sciences, and synthetic chemistry.^{[1][2]} Its role as a key intermediate in carbohydrate metabolism, a precursor for synthesizing biologically active molecules, and its potential applications in drug formulation underscore the need for a comprehensive understanding of its physicochemical properties.^{[1][3]} This technical guide provides an in-depth overview of the physical and chemical characteristics of D-Mannono-1,4-lactone, detailed experimental protocols for its analysis, and a summary of its chemical reactivity and biological significance.

Physical Properties

D-Mannono-1,4-lactone is typically a white to off-white crystalline solid.^{[2][4][5]} Its physical properties are critical for its handling, formulation, and application in various experimental settings. While extensive quantitative data for all solvents and conditions are not universally available, the core properties have been established.^[1]

Core Physicochemical Data

The fundamental physical and chemical identifiers for D-Mannono-1,4-lactone are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₀ O ₆	[1][2][6][7]
Molecular Weight	178.14 g/mol	[1][2][6][7]
Appearance	White to almost white crystalline powder	[2][4][5]
Melting Point	151-156°C; other sources report ranges up to 190°C	[1][2][4][6]
Specific Optical Rotation	[α] ²⁰ _D = +50° to +54° (c=2-3, H ₂ O)	[2][4]
CAS Registry Number	26301-79-1	[2][6][7]

Solubility Profile

Qualitative assessments describe D-Mannono-1,4-lactone as soluble in water and Dimethyl Sulfoxide (DMSO).^[1] One source notes its water solubility as "within almost transparency," indicating good aqueous solubility.^{[4][5][8]} However, specific quantitative solubility data (e.g., g/100 mL) across a range of solvents and temperatures is not widely reported in the literature.^[1]

Solvent	Qualitative Solubility
Water	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble
Ethanol	Soluble (used for crystallization) ^[9]

Chemical Properties and Reactivity

D-Mannono-1,4-lactone is a polyhydroxy γ-lactone whose reactivity is governed by its cyclic ester and multiple hydroxyl functional groups.^{[3][9]} The equilibrium between the lactone and its

open-chain hydroxy acid form (D-mannonic acid) is pH-dependent, with the five-membered lactone ring being thermodynamically favored under neutral to slightly acidic conditions.[10]

Key Chemical Reactions

The primary reactions involving D-Mannono-1,4-lactone include hydrolysis, reduction, and oxidation.

Reaction Type	Reagents	Major Product(s)	Description	Reference(s)
Hydrolysis	Water (acid or base catalyzed)	D-Mannonic acid	The lactone ring opens to form the corresponding carboxylic acid.	[10]
Reduction	Sodium borohydride (NaBH ₄)	D-Mannitol, D-Mannose	The lactone carbonyl is reduced to an alcohol.	[9][10]
Oxidation	Bromine water, Nitric acid	D-Mannonic acid	The lactone can be formed from D-mannose via oxidation and can be further oxidized.	[9]
Lactonization	Heat, Acidic conditions	D-Mannono-1,4-lactone	Intramolecular cyclization of D-mannonic acid forms the stable five-membered γ -lactone.	[9][10]

Experimental Protocols

Accurate determination of physicochemical properties is essential for quality control and research applications. The following are standard methodologies for key analytical procedures.

Determination of Melting Point (Capillary Method)

This protocol describes the use of a modern digital melting point apparatus.

- Objective: To determine the melting range of a solid sample of D-Mannono-1,4-lactone.
- Materials: D-Mannono-1,4-lactone (dry, powdered), capillary tubes (sealed at one end), digital melting point apparatus (e.g., DigiMelt, Mel-Temp).[\[11\]](#)[\[12\]](#)
- Procedure:
 - Sample Preparation: Ensure the sample is completely dry and has a fine, powdered consistency.[\[13\]](#)
 - Capillary Loading: Press the open end of a capillary tube into the sample powder, trapping a small amount. Invert the tube and tap it gently on a hard surface to compact the sample into a 2-3 mm column at the sealed end.[\[11\]](#)[\[12\]](#)
 - Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.[\[11\]](#)
 - Rapid Determination (Optional): If the approximate melting point is unknown, perform a fast scan (e.g., 10-20 °C/min ramp rate) to find a rough range.[\[11\]](#)
 - Accurate Determination: For a precise measurement, set the apparatus to ramp the temperature slowly (1-2 °C/min) starting from about 10-15 °C below the expected melting point.[\[11\]](#)[\[12\]](#)
 - Observation: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.[\[12\]](#)
 - Purity Check: A sharp melting range (0.5-1.0°C) typically indicates a high-purity substance, while a broad range suggests the presence of impurities.[\[12\]](#)[\[14\]](#)

Determination of Aqueous Solubility (Shake-Flask Method)

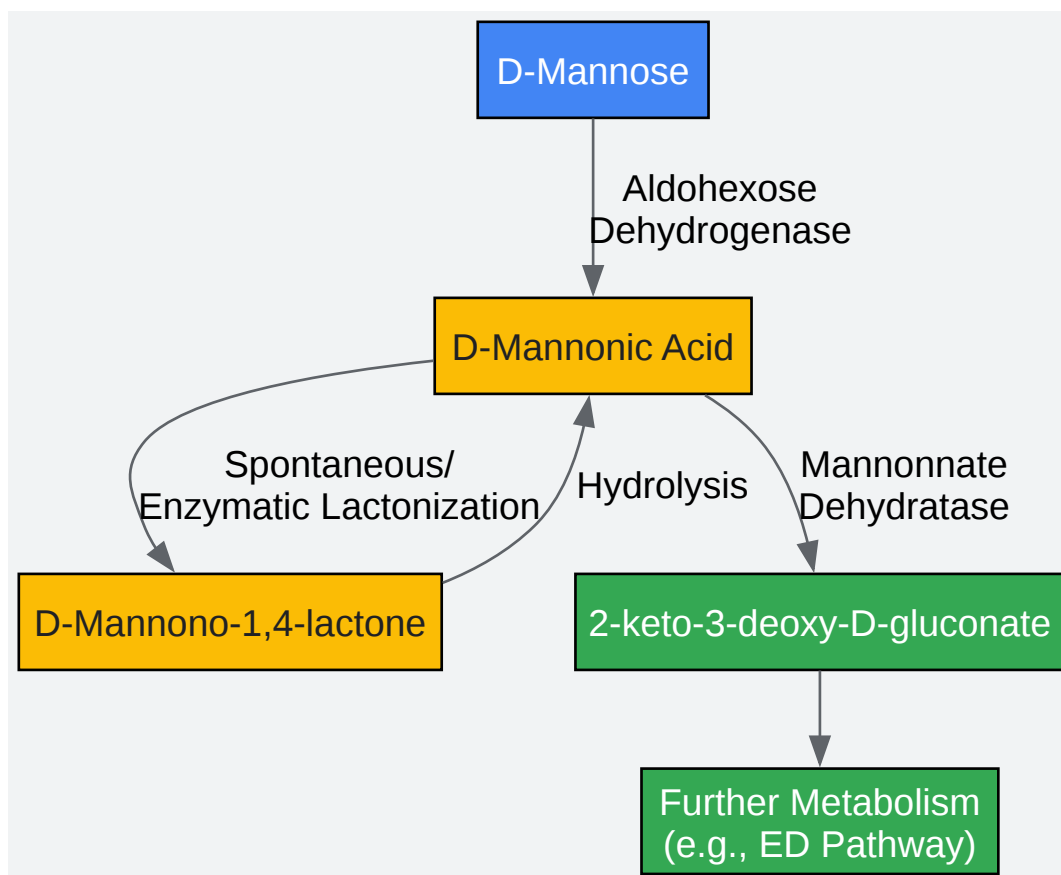
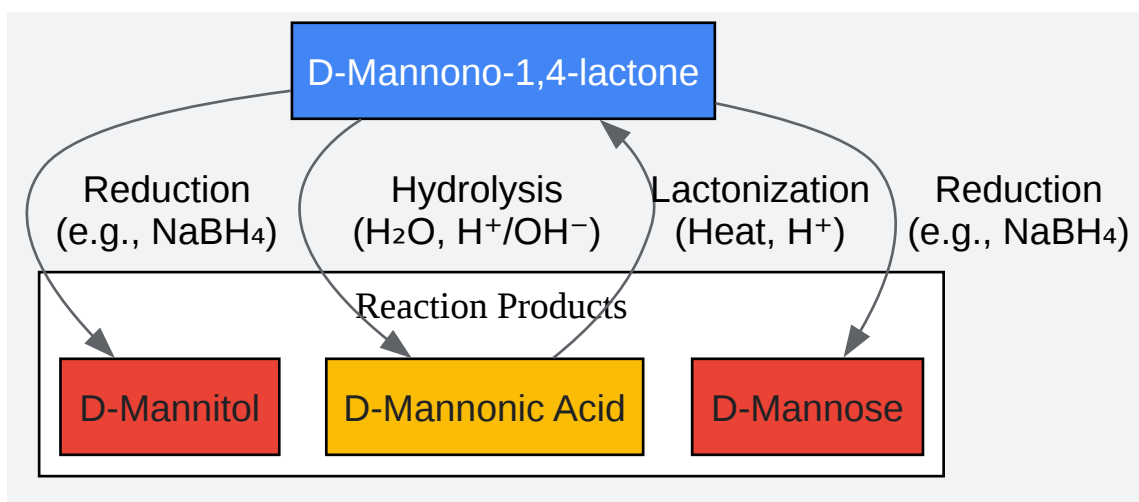
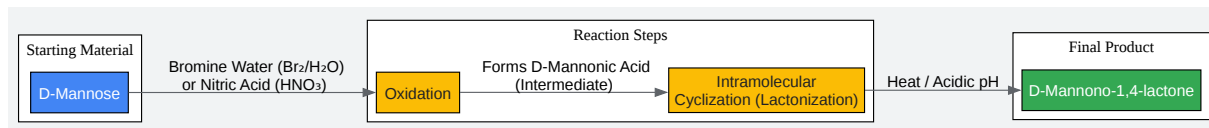
This method determines the equilibrium solubility of a compound in a specific solvent.^[15]

- Objective: To quantitatively determine the solubility of D-Mannono-1,4-lactone in water at a controlled temperature.
- Materials: D-Mannono-1,4-lactone, distilled or deionized water, thermostatically controlled shaker or water bath, analytical balance, centrifuge, volumetric flasks, pipettes, HPLC system with a suitable detector (e.g., Refractive Index).^[1]
- Procedure:
 - Sample Preparation: Add an excess amount of D-Mannono-1,4-lactone to a known volume of water in a sealed flask to create a slurry. Ensure undissolved solid is clearly visible.^[1]
 - Equilibration: Place the flask in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
 - Phase Separation: After equilibration, allow the suspension to settle. Centrifuge an aliquot of the mixture to pellet the remaining solid.
 - Sample Analysis: Carefully withdraw a known volume of the clear supernatant. Dilute the sample quantitatively with the solvent (water).
 - Quantification: Analyze the concentration of the diluted sample using a pre-calibrated HPLC method.
 - Calculation: Calculate the original concentration in the saturated solution to determine the solubility, typically expressed in mg/mL or mol/L.

Synthesis and Chemical Reactivity Pathways

The most common laboratory and industrial synthesis of D-Mannono-1,4-lactone involves the oxidation of D-mannose.^{[9][10]} This process is followed by an intramolecular cyclization

(lactonization) to form the thermodynamically stable five-membered ring.[10]



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